

# The Benzimidazolone Scaffold: A Privileged Core in Modern Drug Discovery

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## Compound of Interest

**Compound Name:** 5,6-Diamino-1,3-dihydro-2H-benzimidazol-2-one

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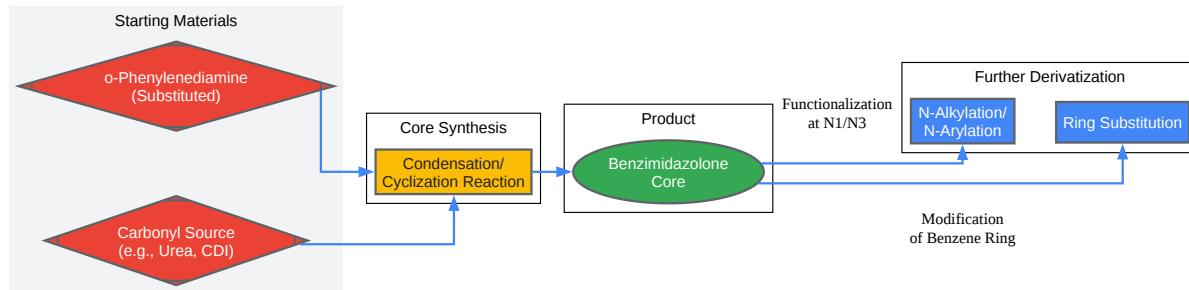
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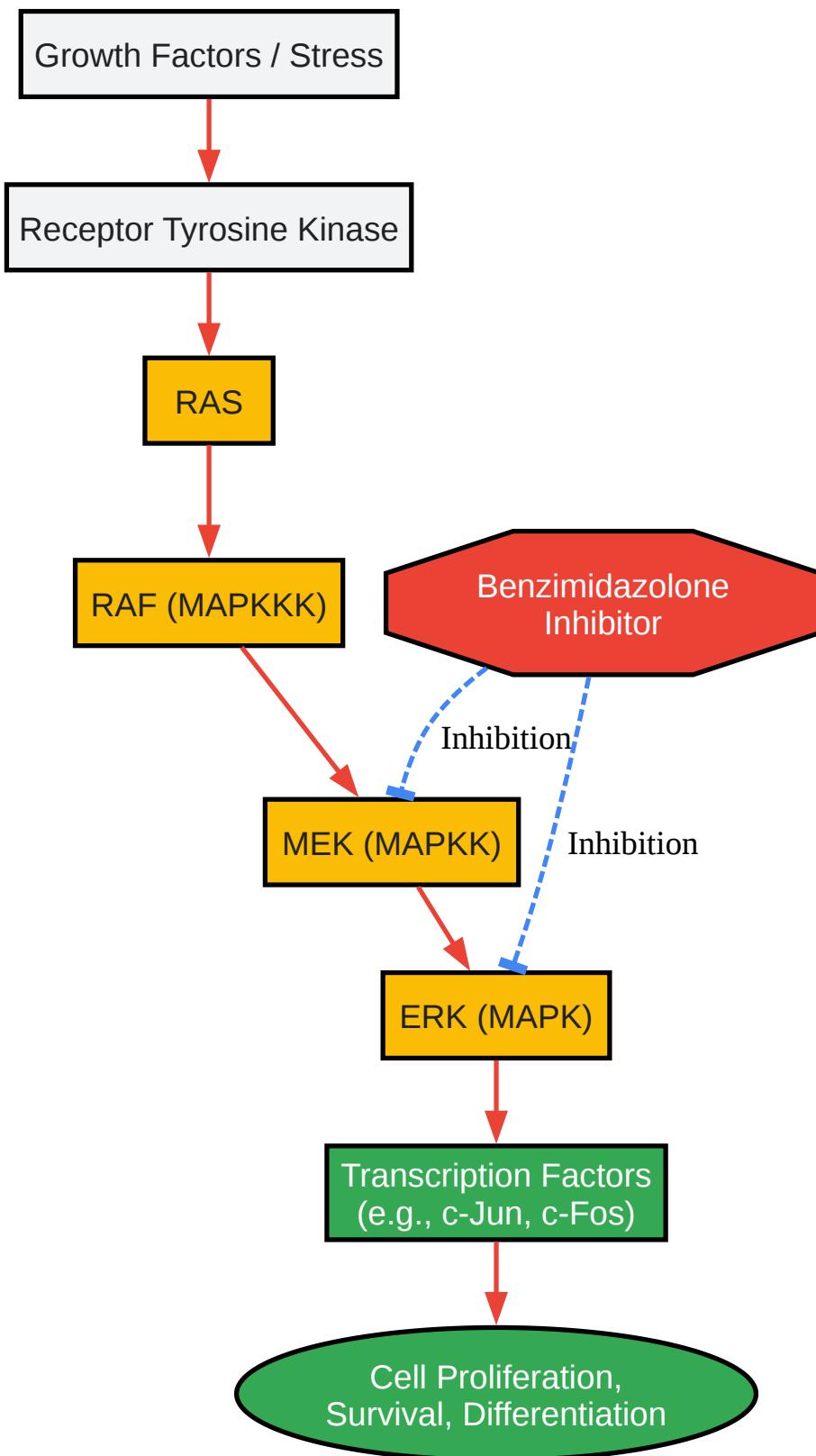
The benzimidazolone core, a heterocyclic scaffold composed of a fused benzene and imidazolone ring system, represents a cornerstone in medicinal chemistry. Its rigid, planar structure, coupled with versatile sites for chemical modification, has established it as a "privileged scaffold" for the design of potent and selective modulators of various biological targets. This technical guide provides a comprehensive literature review of benzimidazolone derivatives, focusing on their synthesis, biological activities as kinase and PARP inhibitors, and the critical structure-activity relationships that govern their therapeutic potential.

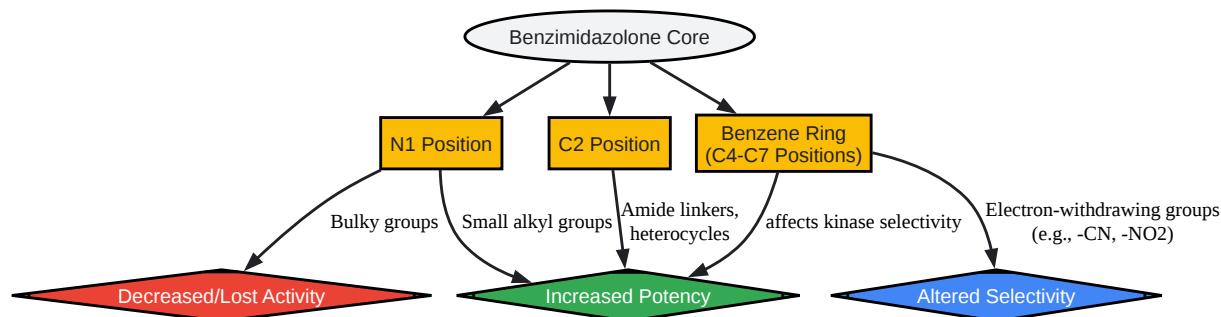
## Core Synthetic Methodologies

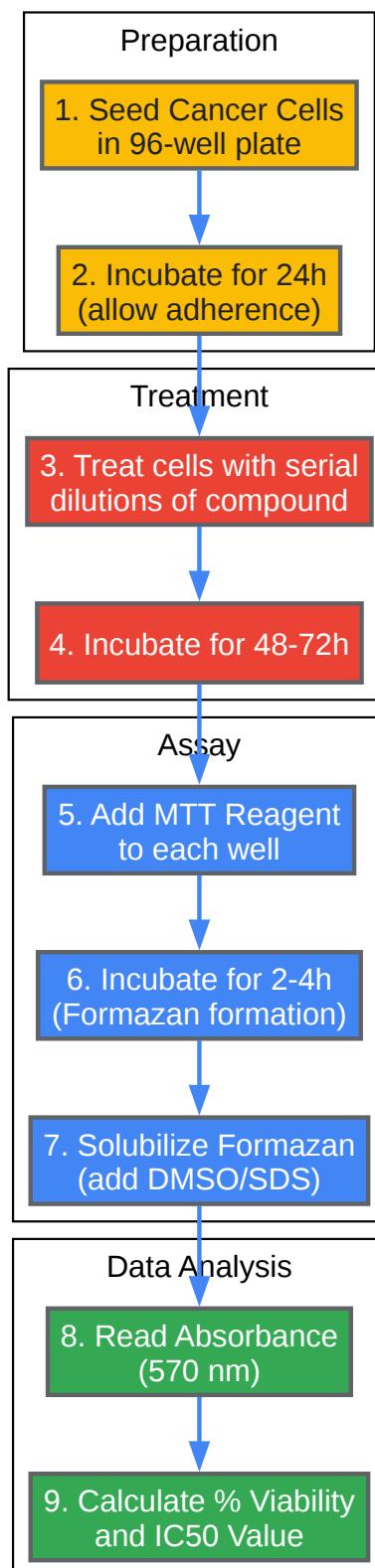
The construction of the 1,3-dihydro-2H-benzimidazol-2-one core is typically achieved through the cyclization of ortho-phenylenediamine (OPD) precursors. Several reliable methods have been established, with the choice of reagents dictating the reaction conditions and overall yield.

A general and widely adopted synthetic workflow involves the condensation of an appropriate ortho-phenylenediamine with a carbonyl source, such as urea, phosgene, or ethyl chloroformate.







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